

An In-depth Technical Guide to BI-3802: A Novel BCL6 Degrader

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental characterization of **BI-3802**, a potent and selective degrader of the B-cell lymphoma 6 (BCL6) protein.

Core Compound Information

BI-3802 is a small molecule that induces the degradation of the BCL6 protein, a key transcriptional repressor implicated in the pathogenesis of diffuse large B-cell lymphoma (DLBCL).[1] Its unique mechanism of action sets it apart from traditional inhibitors and other protein degradation technologies like PROTACs.[2]

Chemical Structure and Properties

The chemical identity and key properties of **BI-3802** are summarized below.

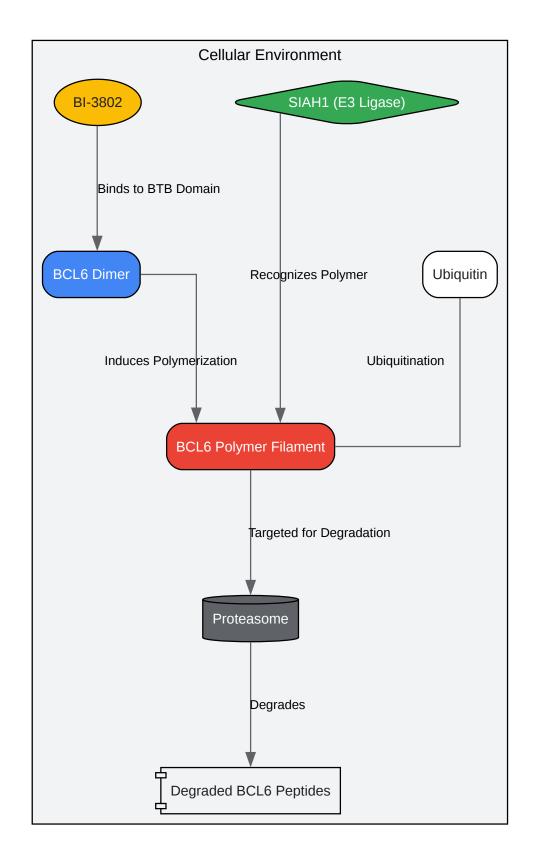


Property	Value	Reference
IUPAC Name	rel-2-[[6-[[5-chloro-2- [(3R,5S)-3,5-dimethyl-1- piperidinyl]-4- pyrimidinyl]amino]-1,2-dihydro- 1-methyl-2-oxo-3- quinolinyl]oxy]-N-methyl- acetamide	[3]
CAS Number	2166387-65-9	[3][4]
Molecular Formula	C24H29CIN6O3	[3]
Molecular Weight	484.98 g/mol	[5][6]
SMILES	CNC(=0)COC1=CC2=C(C=C C(=C2)NC3=NC(=NC=C3Cl)N 4CC(C)CC(C)C4)N(C)C1=O	[6]
Solubility	Soluble in DMSO	[5][6]

Mechanism of Action: Induced Polymerization and Degradation

BI-3802 functions as a "molecular glue," inducing the polymerization of BCL6.[1] This process is initiated by the binding of **BI-3802** to the BTB domain of BCL6.[1][6] The binding of **BI-3802** creates a novel protein-protein interface, leading to the formation of BCL6 filaments.[1] These filaments are then recognized by the E3 ubiquitin ligase SIAH1, which ubiquitinates BCL6, marking it for degradation by the proteasome.[1] This induced-polymerization and subsequent degradation mechanism is distinct from the action of conventional BCL6 inhibitors.









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- To cite this document: BenchChem. [An In-depth Technical Guide to BI-3802: A Novel BCL6 Degrader]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606081#bi-3802-chemical-structure-and-properties]

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